In-Depth Technical Guide: The Solubility Profile of (S)-4-Hydroxy-4'-Methoxypropiophenone

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Compound of Interest

Compound Name:	*(S)-4-Hydroxy 4'-Methoxy Propranolol*
CAS No.:	*437999-45-6*
Cat. No.:	*B588134*

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Abstract

(S)-4-Hydroxy-4'-Methoxypropiophenone is a chiral ketone with significant potential in pharmaceutical and fine chemical synthesis. A comprehensive understanding of its solubility is paramount for optimizing reaction conditions, purification processes, and formulation development. This guide provides an in-depth analysis of the solubility profile of (S)-4-Hydroxy-4'-Methoxypropiophenone, exploring its behavior in various solvents and the critical influence of physicochemical parameters such as pH and temperature. We will delve into the theoretical underpinnings of its solubility and provide practical, step-by-step protocols for both kinetic and thermodynamic solubility determination. This document is intended for researchers, scientists, and drug development professionals seeking a thorough and actionable understanding of this compound's solubility characteristics.

Introduction: The Significance of Solubility in Drug Development

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Solubility is a critical physicochemical property that profoundly influences a drug candidate's journey from discovery to clinical application.[1][2] For (S)-4-Hydroxy-4'-Methoxypropiophenone, a molecule with promising applications, a detailed solubility profile is not merely academic; it is a cornerstone for rational process development and formulation design. Poor aqueous solubility, for instance, is a leading cause of low bioavailability for orally administered drugs, as it limits the concentration gradient available for absorption across the gastrointestinal tract.[1] Furthermore, understanding solubility in organic solvents is essential for efficient synthesis, crystallization, and purification.

This guide will systematically explore the factors governing the solubility of (S)-4-Hydroxy-4'-Methoxypropiophenone, providing both the "what" and the "why" to empower researchers in their experimental design and interpretation of results.

Physicochemical Properties of (S)-4-Hydroxy-4'-Methoxypropiophenone

A foundational understanding of the molecule's intrinsic properties is essential to predict and interpret its solubility behavior.

Property	Value/Description	Source
Chemical Formula	C10H12O3	[3]
Molecular Weight	180.2 g/mol	[3]
Appearance	White to off-white crystalline powder	[3]
Melting Point	61-62 °C	[4][5]
pKa (Predicted)	8.92 ± 0.31	[3][5]
LogP (Estimated)	2.020	[5]

The presence of a hydroxyl group, a ketone, and a methoxy group on a propiophenone backbone gives (S)-4-Hydroxy-4'-Methoxypropiophenone a distinct polarity profile. The hydroxyl group can act as a hydrogen bond donor and acceptor, while the ketone and methoxy

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groups are hydrogen bond acceptors.[6][7] This combination of functional groups suggests a degree of solubility in both polar and non-polar solvents.

Aqueous Solubility Profile

The solubility of (S)-4-Hydroxy-4'-Methoxypropiophenone in aqueous media is a complex interplay of its molecular structure and the properties of the aqueous environment, most notably pH.

The Critical Role of pH

As a phenolic compound, the aqueous solubility of (S)-4-Hydroxy-4'-Methoxypropiophenone is highly dependent on pH.[8][9] The phenolic hydroxyl group is weakly acidic, and its ionization state is governed by the Henderson-Hasselbalch equation.

- Below the pKa (pH < 8.92): The compound will exist predominantly in its neutral, protonated form. In this state, its aqueous solubility is expected to be limited due to the relatively non-polar propiophenone backbone.
- Above the pKa (pH > 8.92): The hydroxyl group will be deprotonated, forming a phenolate anion. The resulting ionic species is significantly more polar and will exhibit substantially higher aqueous solubility due to favorable ion-dipole interactions with water molecules.[9]

This pH-dependent solubility is a critical consideration for oral drug formulation, as the pH of the gastrointestinal tract varies significantly.

Impact of Temperature on Aqueous Solubility

For most solid organic compounds, aqueous solubility increases with temperature.[10][11] This is generally because the dissolution process is endothermic, meaning it requires energy to overcome the lattice energy of the solid and to disrupt the hydrogen bonding network of water.[11] It is reasonable to predict that the aqueous solubility of (S)-4-Hydroxy-4'-Methoxypropiophenone will follow this trend. Experimental determination is necessary to quantify the extent of this temperature dependence. The relationship between temperature and solubility can often be described by the van't Hoff equation. For many organic solids in water, solubility can vary exponentially with temperature.[12][13]

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Solubility in Organic Solvents

The solubility of (S)-4-Hydroxy-4'-Methoxypropiophenone in organic solvents is crucial for its synthesis, purification, and the preparation of stock solutions for in vitro assays. Based on the principle of "like dissolves like," its solubility in various organic solvents can be predicted and is summarized below.

Solvent Class	Predicted Solubility	Rationale
Polar Protic Solvents (e.g., Methanol, Ethanol)	High	The hydroxyl group of the solute can form hydrogen bonds with the solvent molecules.[3][5]
Polar Aprotic Solvents (e.g., DMSO, Acetone)	High	The polar carbonyl and methoxy groups can engage in dipole-dipole interactions with the solvent.[3][14]
Non-Polar Solvents (e.g., Toluene, Hexane)	Low to Moderate	While the aromatic ring provides some non-polar character, the polar functional groups will limit miscibility with highly non-polar solvents.[15][16]

Experimental Determination of Solubility: A Practical Guide

Accurate determination of solubility requires robust experimental methods. Two primary types of solubility are measured in drug discovery and development: kinetic and thermodynamic solubility.[1][17][18]

Distinguishing Kinetic and Thermodynamic Solubility

It is crucial to understand the distinction between these two parameters as they provide different, yet complementary, information.

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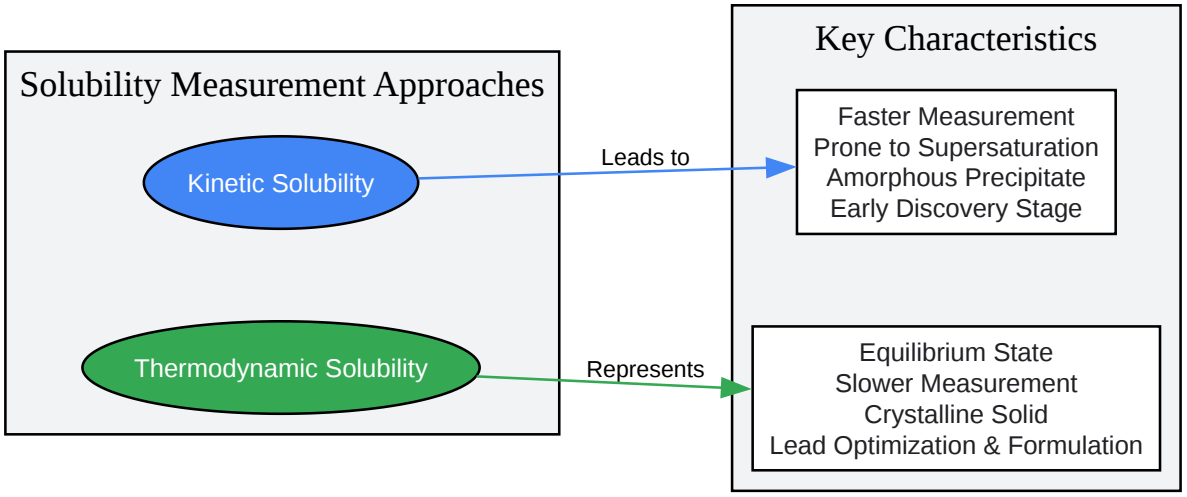

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Caption: Kinetic vs. Thermodynamic Solubility.

Kinetic solubility measurements are rapid assessments often used in early-stage discovery to flag potential solubility issues.[1][18] They typically involve dissolving the compound in an organic solvent (like DMSO) and then diluting it into an aqueous buffer.[19] This method can lead to supersaturated solutions and the precipitation of an amorphous form, which is generally more soluble than the stable crystalline form.[17][20]

Thermodynamic solubility, on the other hand, represents the true equilibrium solubility of the most stable crystalline form of the compound in a given solvent.[1][17][20] It is determined by allowing an excess of the solid compound to equilibrate with the solvent over a longer period.[18][19] This value is critical for formulation development and regulatory submissions.

Protocol for Kinetic Solubility Determination (Turbidimetric Method)

This high-throughput method is suitable for early-stage screening.

Principle: A solution of the compound in DMSO is serially diluted in an aqueous buffer. The concentration at which precipitation is first observed (indicated by an increase in turbidity) is taken as the kinetic solubility.[21]

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Materials:

- (S)-4-Hydroxy-4'-Methoxypropiophenone
- Dimethyl sulfoxide (DMSO), analytical grade
- Aqueous buffer of desired pH (e.g., phosphate-buffered saline, pH 7.4)
- 96-well microplate
- Microplate reader with turbidity measurement capability

Procedure:

- Prepare a 10 mM stock solution of (S)-4-Hydroxy-4'-Methoxypropiophenone in DMSO.
- In a 96-well plate, perform serial dilutions of the stock solution with DMSO.
- Transfer a small, fixed volume of each DMSO dilution to a corresponding well containing the aqueous buffer.
- Mix thoroughly and incubate for a defined period (e.g., 2 hours) at a controlled temperature (e.g., 25°C).[18]
- Measure the turbidity of each well using a microplate reader.
- The kinetic solubility is the highest concentration that does not show a significant increase in turbidity compared to a blank control.

Protocol for Thermodynamic Solubility Determination (Shake-Flask Method)

This method is considered the gold standard for determining equilibrium solubility.[22]

Principle: An excess of the solid compound is agitated in the solvent of interest until equilibrium is reached. The supernatant is then filtered, and the concentration of the dissolved compound is determined.[19][23]

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Materials:

- (S)-4-Hydroxy-4'-Methoxypropiophenone (crystalline solid)
- Solvent of interest (e.g., water, buffer of specific pH, ethanol)
- Glass vials with screw caps
- Orbital shaker or rotator in a temperature-controlled environment
- Syringe filters (e.g., 0.22 µm PVDF)
- High-performance liquid chromatography (HPLC) system with a suitable column and UV detector or another suitable analytical method.

Procedure:

- Add an excess amount of solid (S)-4-Hydroxy-4'-Methoxypropiophenone to a glass vial.
- Add a known volume of the solvent to the vial.
- Seal the vial and place it on a shaker in a temperature-controlled incubator (e.g., 25°C or 37°C).
- Agitate the mixture for a sufficient time to reach equilibrium (typically 24-48 hours).[18]
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant and immediately filter it through a syringe filter to remove any undissolved solids.
- Dilute the filtrate with a suitable solvent and analyze the concentration of (S)-4-Hydroxy-4'-Methoxypropiophenone using a validated HPLC-UV method.
- The determined concentration represents the thermodynamic solubility.

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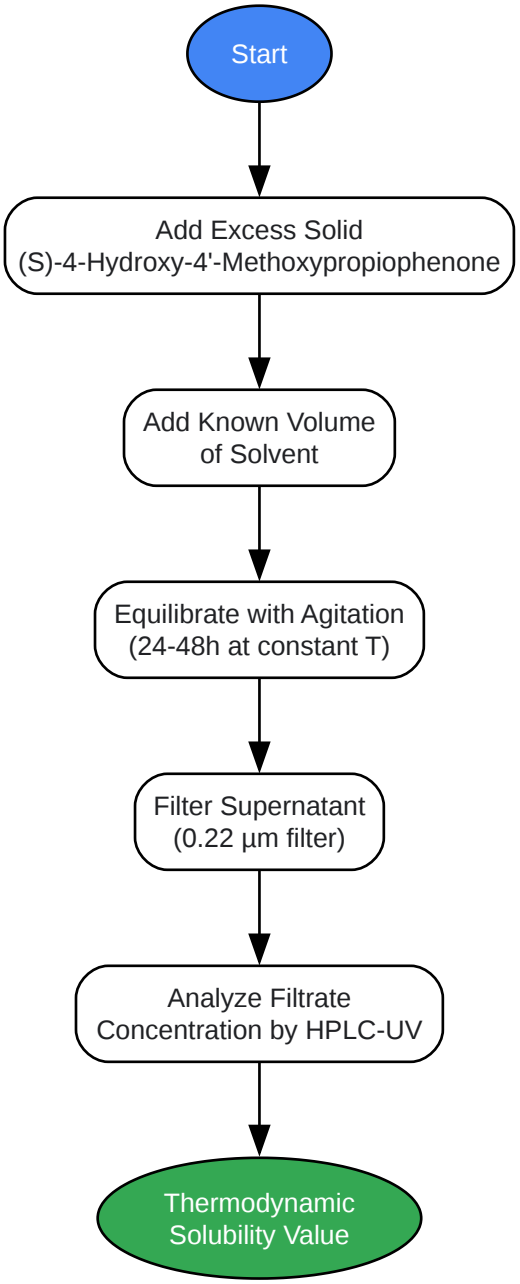

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Caption: Thermodynamic Solubility Workflow.

Conclusion

The solubility of (S)-4-Hydroxy-4'-Methoxypropiophenone is a multifaceted property governed by its molecular structure and the surrounding environment. Its amphiphilic nature, arising from both polar functional groups and a non-polar backbone, allows for solubility in a range of

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organic solvents. The presence of a phenolic hydroxyl group makes its aqueous solubility highly pH-dependent, a critical factor for pharmaceutical development. A thorough experimental characterization, distinguishing between kinetic and thermodynamic solubility, is essential for informed decision-making in synthesis, purification, and formulation. The protocols and theoretical framework provided in this guide offer a comprehensive approach to understanding and manipulating the solubility of this important chiral ketone.

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